

# In-Depth Technical Guide: Physicochemical Properties of 10(E)-Heptadecenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 10(E)-Heptadecenol

Cat. No.: B15600743

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This technical guide provides a detailed overview of the physical state and solubility of **10(E)-Heptadecenol**. Due to the limited availability of direct experimental data for this specific compound, this document synthesizes information from analogous long-chain fatty alcohols and outlines standardized experimental protocols for determining these properties.

## Introduction to 10(E)-Heptadecenol

**10(E)-Heptadecenol** is an unsaturated fatty alcohol with a 17-carbon chain. Its structure includes a hydroxyl (-OH) group and a carbon-carbon double bond at the 10th position with trans (E) stereochemistry. Fatty alcohols are characterized as high-molecular-mass, straight-chain primary alcohols.<sup>[1]</sup> Depending on their carbon chain length, they can be colorless oily liquids or waxy solids.<sup>[1]</sup> The physicochemical properties of these molecules, such as physical state and solubility, are crucial for their application in research and industry, including their use as surfactants, emulsifiers, and emollients.<sup>[1]</sup>

## Predicted Physicochemical Properties

While specific experimental data for **10(E)-Heptadecenol** is not readily available in public literature, its properties can be reliably predicted based on the known characteristics of similar long-chain alcohols.

Physical State:

Long-chain saturated alcohols with a similar number of carbon atoms, such as 1-heptadecanol (C<sub>17</sub>H<sub>36</sub>O), are solids at room temperature. For instance, the saturated C<sub>17</sub> alcohol has a melting point range of 51-55 °C. The presence of a trans double bond in **10(E)-Heptadecenol** is expected to result in a slightly lower melting point compared to its saturated counterpart due to less efficient packing in the crystal lattice. However, it is still anticipated to be a waxy solid at standard room temperature (20-25 °C).

#### Solubility:

The solubility of alcohols is largely dictated by the balance between the polar hydroxyl group and the nonpolar hydrocarbon chain.<sup>[2][3]</sup>

- **Water:** Small alcohols are miscible with water due to hydrogen bonding.<sup>[4]</sup> However, as the carbon chain length increases beyond four or five carbons, water solubility decreases significantly.<sup>[2][4]</sup> Therefore, **10(E)-Heptadecenol**, with its long 17-carbon chain, is expected to be practically insoluble in water.<sup>[2]</sup>
- **Organic Solvents:** Following the "like dissolves like" principle, long-chain fatty alcohols are generally soluble in nonpolar and moderately polar organic solvents.<sup>[5]</sup> This is because the large, nonpolar hydrocarbon tail can interact favorably with nonpolar solvent molecules.<sup>[2]</sup>

The following table summarizes the predicted properties for **10(E)-Heptadecenol**.

Property	Predicted Value/State	Rationale
Physical State	Waxy Solid	Based on the properties of saturated C17 alcohols. The trans double bond slightly lowers the melting point.
Melting Point	Slightly below 51-55 °C	Comparison with 1-heptadecanol (C17H36O).
Water Solubility	Insoluble	The long, hydrophobic carbon chain dominates the molecule's properties.
Organic Solvent Solubility	Soluble	Expected to be soluble in nonpolar solvents like hexane and chlorinated solvents, and moderately soluble in alcohols like ethanol.

## Experimental Protocols for Property Determination

For definitive characterization, the following experimental protocols are recommended.

### 3.1. Determination of Physical State and Melting Point (Capillary Method)

This method is a standard technique for determining the melting point of a solid compound.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
  - Ensure the **10(E)-Heptadecenol** sample is dry and finely powdered.
  - Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
  - Place the capillary tube in the heating block of the melting point apparatus.

- Heat the block rapidly to a temperature approximately 10-15 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

### 3.2. Determination of Solubility (Shake-Flask Method)

This widely used method determines the saturation solubility of a substance in a given solvent.

- Apparatus: Erlenmeyer flasks with stoppers, analytical balance, constant temperature shaker bath, filtration system (e.g., syringe filters), analytical instrument for quantification (e.g., Gas Chromatography).
- Procedure:
  - Add an excess amount of **10(E)-Heptadecenol** to a known volume of the selected solvent (e.g., water, ethanol, hexane) in an Erlenmeyer flask.
  - Seal the flask and place it in a constant temperature shaker bath, typically set at 25 °C.
  - Agitate the flask for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After equilibration, allow the solution to stand undisturbed for at least 24 hours in the same temperature bath to allow undissolved material to settle.
  - Carefully withdraw a sample from the clear supernatant, ensuring no solid particles are included. It is advisable to filter the sample.
  - Quantify the concentration of **10(E)-Heptadecenol** in the sample using a suitable analytical technique.
  - The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

## Data Presentation

The following tables are structured for the clear presentation of experimental data once obtained.

Table 1: Physical State and Melting Point

Parameter	Observed Value
Physical State at 25°C	

| Melting Point Range (°C) | |

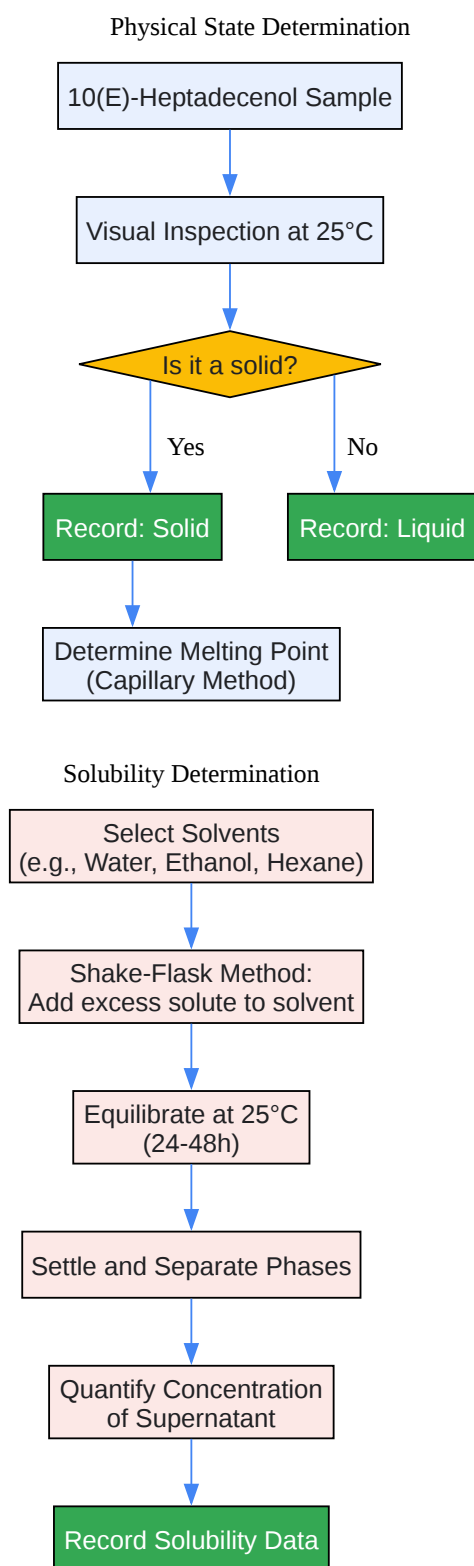
Table 2: Solubility Data

Solvent	Temperature (°C)	Solubility (g/L)
Water	25	
Ethanol	25	
Methanol	25	
Acetone	25	
Hexane	25	

| Chloroform | 25 | |

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical state and solubility of **10(E)-Heptadecenol**.



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Caption: Workflow for determining the physical state and solubility of **10(E)-Heptadecenol**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)